

# 3-Chlorobenzaldehyde oxime CAS number lookup

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## Compound of Interest

Compound Name: 3-Chlorobenzaldehyde oxime

CAS No.: 34158-71-9

Cat. No.: B1353261

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An In-Depth Technical Guide to **3-Chlorobenzaldehyde Oxime**: Identification, Synthesis, and Application

## Abstract

This technical guide provides a comprehensive overview of **3-Chlorobenzaldehyde oxime**, a key chemical intermediate in synthetic organic chemistry. Addressed to researchers, scientists, and professionals in drug development, this document details the definitive identification of the compound through its Chemical Abstracts Service (CAS) number, outlines its physicochemical properties, and presents a detailed, field-proven protocol for its synthesis. Furthermore, it discusses the compound's applications, safety considerations, and handling procedures, grounding all claims in authoritative references to ensure scientific integrity and trustworthiness.

## Introduction: The Significance of 3-Chlorobenzaldehyde Oxime

Oximes, as a class of organic compounds, represent a critical functional group in medicinal chemistry and materials science. Their utility as precursors for amides, nitriles, and various

nitrogen-containing heterocycles makes them invaluable building blocks. **3-Chlorobenzaldehyde oxime**, specifically, serves as a versatile intermediate. The presence of a chlorine atom on the benzene ring provides a reactive site for further functionalization through nucleophilic aromatic substitution or cross-coupling reactions, enabling the synthesis of a diverse array of more complex molecules.[1] Accurate identification, synthesis, and handling of this starting material are paramount for the integrity and success of subsequent research and development efforts.

## Definitive Identification: CAS Number Lookup

The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature, databases, and regulatory submissions. For **3-Chlorobenzaldehyde oxime**, some ambiguity may arise due to the potential for stereoisomerism (E/Z isomers) around the C=N double bond.

The most general CAS number, likely referring to an unspecified isomer mixture, is:

- CAS Number: 34158-71-9[2]

It is crucial for researchers to be aware that other CAS numbers may be cited in literature or by suppliers, often referring to specific isomers:

- CAS Number 3717-33-7: Also cited for **3-Chlorobenzaldehyde oxime**. [3]
- CAS Number 4006-79-5: Specifically designates the (E)-isomer, (E)-**3-Chlorobenzaldehyde oxime**. [4]

When procuring this chemical, it is essential to cross-reference the CAS number with the supplier's specifications to ensure the correct isomer is obtained for the intended application.

## Physicochemical and Computed Properties

A summary of the key properties of **3-Chlorobenzaldehyde oxime** is provided below for quick reference. This data is essential for experimental planning, including solvent selection and reaction condition optimization.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO	[2][5]
Molecular Weight	155.58 g/mol	[2][5]
IUPAC Name	N-[(3-chlorophenyl)methylidene]hydroxylamine	[5]
Purity	Typically ≥95%	[2]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[5]
Rotatable Bond Count	1	[5]

## Synthesis of 3-Chlorobenzaldehyde Oxime: A Validated Protocol

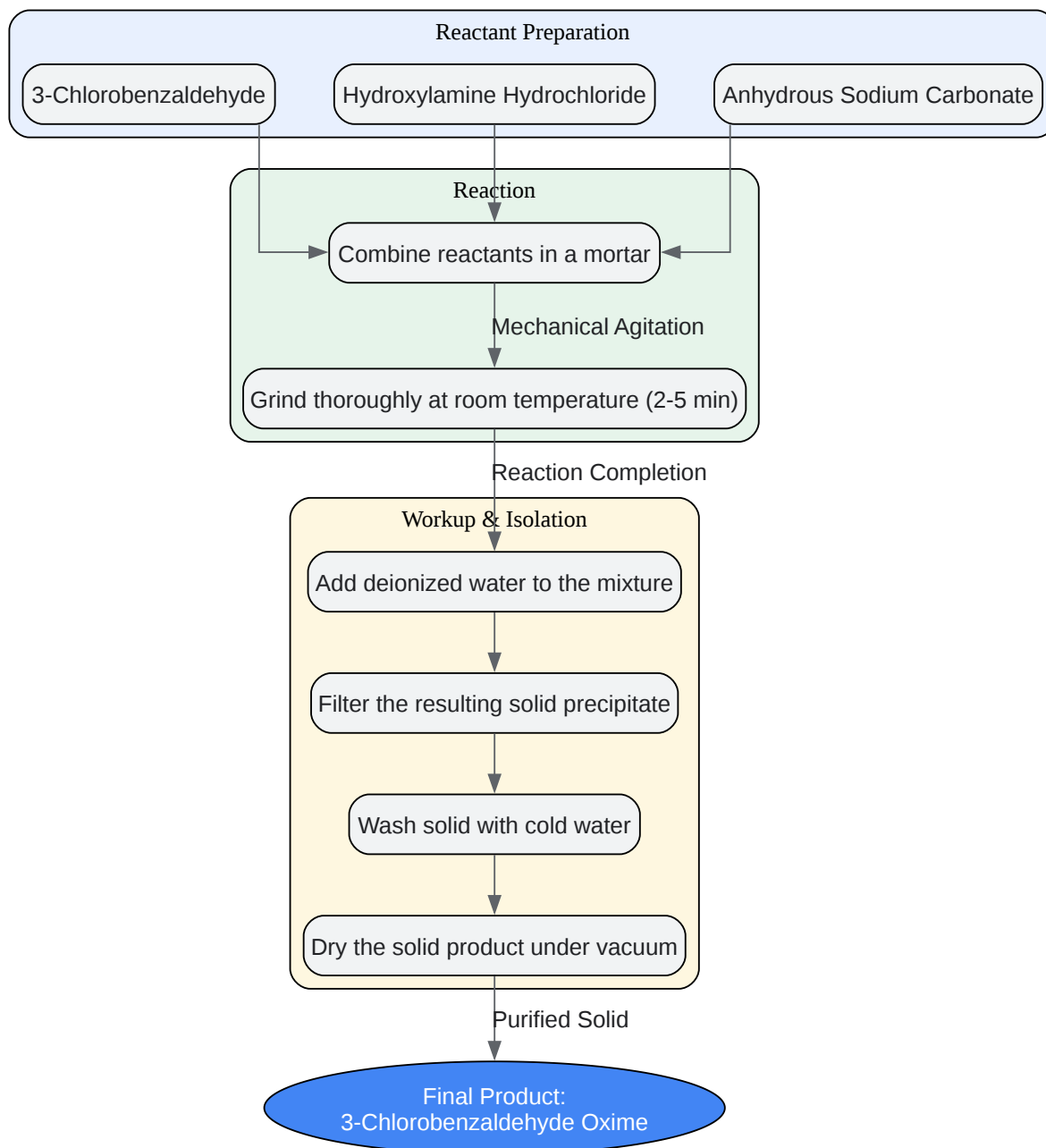
The synthesis of oximes from aldehydes or ketones is a fundamental transformation known as oximation. The reaction involves the nucleophilic attack of hydroxylamine on the carbonyl carbon. The protocol detailed here is adapted from a modern, efficient, and environmentally conscious solid-state grinding method, which often leads to higher yields and shorter reaction times by obviating the need for bulk solvents.[6]

### Causality of Experimental Choices

- **Reactants:** The core reaction occurs between the aldehyde group of 3-Chlorobenzaldehyde and hydroxylamine hydrochloride.
- **Base:** Hydroxylamine is used as its hydrochloride salt for stability. A base, anhydrous sodium carbonate, is required to neutralize the HCl salt, liberating the free hydroxylamine nucleophile to react with the aldehyde.
- **Method:** Solid-state grinding provides intimate contact between reactants, increasing reaction efficiency without requiring a solvent for dissolution, thus simplifying workup and

reducing chemical waste.[6]

## Experimental Workflow Diagram



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Caption: Workflow for the solvent-free synthesis of **3-Chlorobenzaldehyde oxime**.

## Step-by-Step Synthesis Protocol

- **Reactant Preparation:** In a clean, dry agate mortar, combine 3-Chlorobenzaldehyde (1 equivalent), hydroxylamine hydrochloride (1 equivalent), and anhydrous sodium carbonate (1.5 equivalents).[6] For example, use 2 mmol (0.282 g) of the aldehyde, 2 mmol (0.139 g) of hydroxylamine hydrochloride, and 3 mmol (0.318 g) of sodium carbonate.[6]
- **Reaction Execution:** Grind the mixture thoroughly using a pestle at ambient room temperature for approximately 2-5 minutes. The progress of the reaction can often be monitored by a change in the consistency of the solid mixture.
- **Product Isolation:** Upon completion of the reaction, add approximately 10 mL of deionized water to the mortar to dissolve the inorganic salts (NaCl and excess Na<sub>2</sub>CO<sub>3</sub>).
- **Purification:** Filter the resulting solid precipitate using a Büchner funnel. Wash the collected solid with a small amount of cold deionized water to remove any residual water-soluble impurities.
- **Drying:** Dry the purified white solid product under vacuum to yield **3-Chlorobenzaldehyde oxime**.
- **Characterization:** Confirm the identity and purity of the product using standard analytical techniques such as <sup>1</sup>H NMR spectroscopy, melting point determination, and FTIR spectroscopy.

## Applications in Research and Drug Development

**3-Chlorobenzaldehyde oxime** is not typically an end-product but rather a valuable intermediate. Its utility stems from two key features:

- **The Oxime Functional Group:** It can be readily hydrolyzed back to the aldehyde, reduced to an amine, or rearranged (e.g., Beckmann rearrangement) to form an amide. This flexibility

makes it a protected form of an aldehyde or a precursor to other nitrogen-containing functionalities.

- The Chlorinated Aromatic Ring: The chlorine atom activates the ring and provides a handle for further molecular elaboration. It can be a site for nucleophilic aromatic substitution or participate in various palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), allowing for the construction of complex molecular scaffolds.<sup>[1]</sup>

These features make it a relevant starting material for synthesizing libraries of compounds for screening in drug discovery programs, particularly for developing novel therapeutic agents.

## Safety, Handling, and Storage

As a responsible scientist, proper handling of all chemicals is non-negotiable. **3-Chlorobenzaldehyde oxime** and its precursor, 3-Chlorobenzaldehyde, require careful management.

### Hazard Identification

- Skin and Eye Irritation: Both 3-Chlorobenzaldehyde and its oxime derivative are classified as skin and eye irritants.<sup>[7][8][9][10]</sup> Direct contact should be avoided.
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.<sup>[7][8][9][11]</sup>
- Sensitization: May cause skin sensitization upon repeated contact.<sup>[7]</sup>

### Handling and Personal Protective Equipment (PPE)

- Ventilation: Always handle this compound in a well-ventilated area or a chemical fume hood.<sup>[9][11]</sup>
- Gloves: Wear suitable chemical-resistant gloves (e.g., nitrile).<sup>[7][9][12]</sup>
- Eye Protection: Use safety glasses with side shields or chemical goggles.<sup>[7][9][12]</sup>
- Lab Coat: A standard lab coat should be worn to protect clothing and skin.

## Storage

- Container: Store in a tightly closed container in a cool, dry place.[11]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[7][8][9]

## Conclusion

**3-Chlorobenzaldehyde oxime** is a foundational building block in synthetic chemistry with significant potential in the development of novel pharmaceuticals and materials. Its definitive identification via CAS number 34158-71-9 is the first step in its proper scientific use. The solvent-free synthesis protocol presented herein offers an efficient, reliable, and environmentally conscious method for its preparation. By adhering to rigorous safety and handling protocols, researchers can confidently and safely leverage the synthetic versatility of this important chemical intermediate.

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- To cite this document: BenchChem. [3-Chlorobenzaldehyde oxime CAS number lookup]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1353261/docs#3-chlorobenzaldehyde-oxime-cas-number-lookup\]](https://www.benchchem.com/product/b1353261/docs#3-chlorobenzaldehyde-oxime-cas-number-lookup)

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